

stability and storage of 5-Bromo-2-isopropoxypyrimidine

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Compound of Interest

Compound Name: 5-Bromo-2-isopropoxypyrimidine

Cat. No.: B176004

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An In-depth Technical Guide to the Stability and Storage of **5-Bromo-2-isopropoxypyrimidine**
For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Bromo-2-isopropoxypyrimidine is a key intermediate in pharmaceutical synthesis. Understanding its stability and optimal storage conditions is critical for maintaining its purity, efficacy, and safety profile throughout the drug development lifecycle. This technical guide provides a comprehensive overview of the recommended storage and handling of **5-Bromo-2-isopropoxypyrimidine**. Due to the limited availability of specific stability data for this compound in publicly accessible literature, this guide further presents a generalized, robust framework for conducting stability assessments, including detailed experimental protocols for forced degradation studies, aligned with industry best practices and regulatory expectations.

Introduction

The chemical stability of a pharmaceutical compound is a critical quality attribute that can influence its safety, efficacy, and shelf-life. Degradation of an active pharmaceutical ingredient (API) or intermediate, such as **5-Bromo-2-isopropoxypyrimidine**, can lead to loss of potency and the formation of potentially toxic impurities. Therefore, a thorough understanding of a compound's stability profile under various environmental conditions is a prerequisite for the development of stable formulations and the establishment of appropriate storage and handling procedures.

This guide summarizes the currently available information on the storage and handling of **5-Bromo-2-isopropoxypyrimidine** and provides a detailed methodology for a comprehensive stability assessment.

Properties of 5-Bromo-2-isopropoxypyrimidine

A summary of the key chemical properties of **5-Bromo-2-isopropoxypyrimidine** is presented in Table 1.

Table 1: Chemical Properties of **5-Bromo-2-isopropoxypyrimidine**

Property	Value
CAS Number	121487-12-5[1][2]
Molecular Formula	C ₇ H ₉ BrN ₂ O[1][2]
Molecular Weight	217.06 g/mol [1][2]

Recommended Storage and Handling

Proper storage and handling are essential to prevent the degradation of **5-Bromo-2-isopropoxypyrimidine**. The following recommendations are based on available safety data sheets and product information.

Storage Conditions

To ensure the long-term stability of **5-Bromo-2-isopropoxypyrimidine**, the storage conditions outlined in Table 2 should be adhered to.

Table 2: Recommended Storage Conditions for **5-Bromo-2-isopropoxypyrimidine**

Parameter	Recommendation	Rationale
Temperature	-20°C[1][2]	To minimize the rate of potential degradation reactions.
Atmosphere	Store in a tightly closed container in a dry and well-ventilated place.[3][4]	To prevent exposure to moisture and atmospheric contaminants.
Light	Store in a cool and dark place.[3][5]	To protect from potential photolytic degradation.

Handling Precautions

When working with **5-Bromo-2-isopropoxypyrimidine**, it is crucial to follow the safety precautions summarized in Table 3 to minimize exposure and ensure a safe laboratory environment.

Table 3: Handling and Personal Protective Equipment (PPE) Recommendations

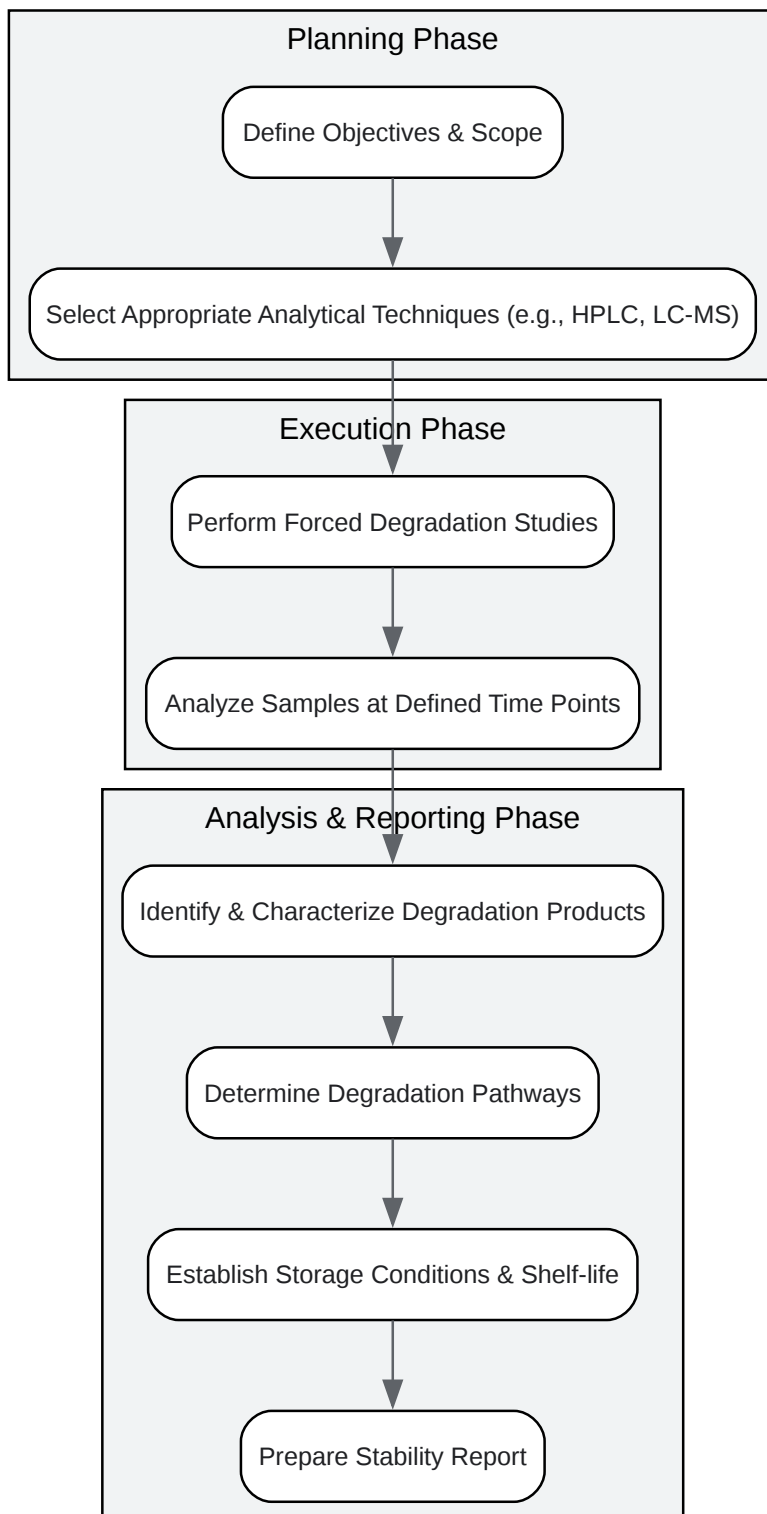
Precaution	Details
Ventilation	Use only outdoors or in a well-ventilated area.
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, eye protection, and face protection.
Hygiene	Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product.[3]
Spill Management	Sweep up spilled substance, avoiding dust formation, and place in a suitable container for disposal.[6]

Experimental Protocol for Stability Assessment

The following section outlines a generalized experimental workflow for assessing the stability of a chemical compound like **5-Bromo-2-isopropoxypyrimidine**. This protocol is based on the principles of forced degradation studies as recommended by the International Council for Harmonisation (ICH) guidelines.[\[7\]](#)[\[8\]](#)

The goal of a forced degradation study is to identify potential degradation products and pathways, which is crucial for developing stability-indicating analytical methods.[\[9\]](#) The recommended approach is to aim for 5-20% degradation of the active pharmaceutical ingredient (API).[\[7\]](#)

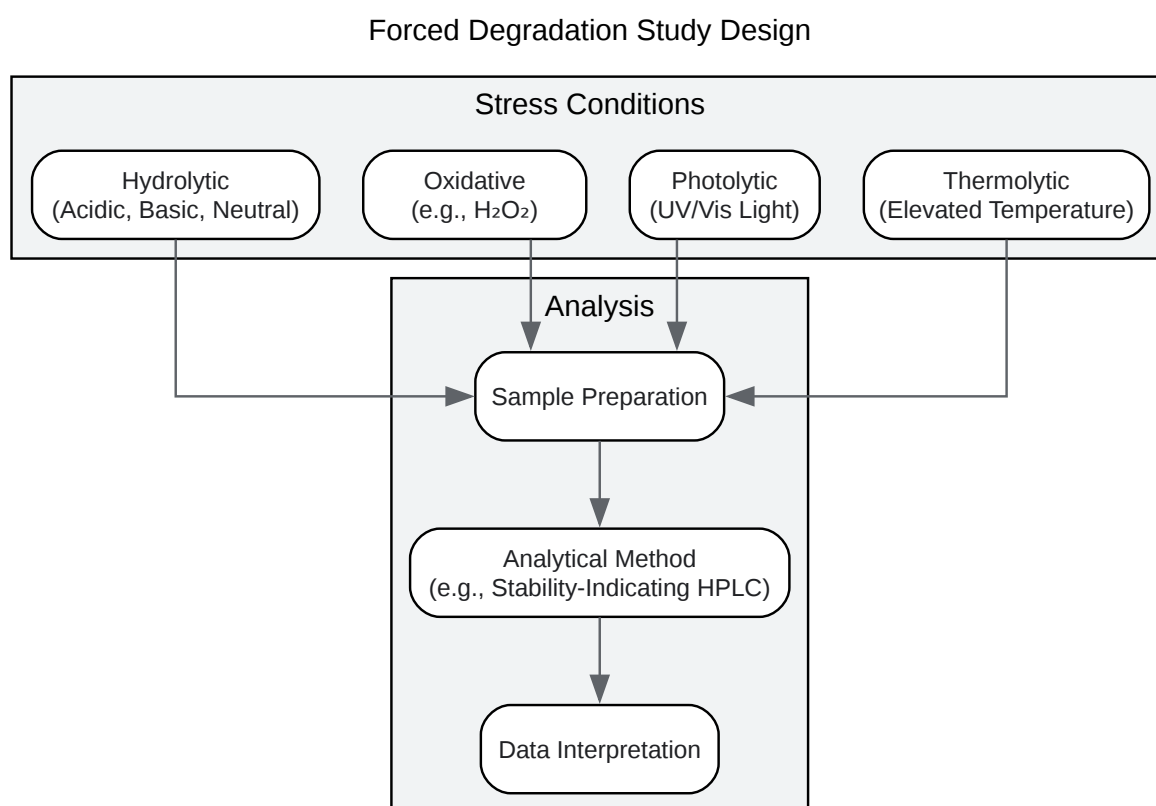
General Workflow for Stability Assessment

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Caption: General workflow for conducting a comprehensive stability assessment.

Forced Degradation Studies

Forced degradation studies expose the compound to stress conditions to accelerate its decomposition.



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Caption: Key components of a forced degradation study design.

Hydrolytic Stability

- Objective: To assess the stability of the compound in the presence of water and under different pH conditions.
- Protocol:
 - Prepare solutions of **5-Bromo-2-isopropoxypyrimidine** in 0.1 M HCl (acidic), 0.1 M NaOH (basic), and purified water (neutral).

- Incubate the solutions at an elevated temperature (e.g., 60°C) for a defined period (e.g., up to 7 days).
- Withdraw aliquots at specified time points (e.g., 0, 24, 48, 96, 168 hours).
- Neutralize the acidic and basic samples before analysis.
- Analyze the samples using a validated stability-indicating High-Performance Liquid Chromatography (HPLC) method.

Oxidative Stability

- Objective: To evaluate the compound's susceptibility to oxidation.
- Protocol:
 - Dissolve **5-Bromo-2-isopropoxypyrimidine** in a suitable solvent and treat with a solution of hydrogen peroxide (e.g., 3% H₂O₂).
 - Store the solution at room temperature, protected from light, for a specified duration (e.g., 24 hours).
 - Withdraw aliquots at defined intervals.
 - Analyze the samples by HPLC.

Photostability

- Objective: To determine the effect of light exposure on the compound's stability.
- Protocol:
 - Expose a solid sample and a solution of **5-Bromo-2-isopropoxypyrimidine** to a controlled light source that provides both ultraviolet (UV) and visible (Vis) light.
 - The total illumination should be not less than 1.2 million lux hours and the near UV energy not less than 200 watt hours/square meter.^[10]

- Maintain a control sample in the dark under the same temperature and humidity conditions.
- Analyze both the exposed and control samples by HPLC.

Thermal Stability

- Objective: To assess the impact of elevated temperatures on the solid-state stability of the compound.
- Protocol:
 - Place a solid sample of **5-Bromo-2-isopropoxypyrimidine** in a controlled temperature and humidity chamber (e.g., 60°C/75% RH) for a defined period.
 - Withdraw samples at specified time points.
 - Analyze the samples by HPLC.

Conclusion

While specific degradation pathways and quantitative stability data for **5-Bromo-2-isopropoxypyrimidine** are not readily available in the public domain, this guide provides the essential information for its safe storage and handling. The recommended storage condition is at -20°C in a tightly sealed container, protected from light and moisture.^{[1][2]}

Furthermore, the detailed, albeit generalized, experimental protocols for forced degradation studies offer a robust framework for researchers and drug development professionals to thoroughly evaluate the stability of **5-Bromo-2-isopropoxypyrimidine**. The systematic application of these methodologies will enable the identification of critical stability liabilities, the development of stability-indicating analytical methods, and the establishment of appropriate control strategies to ensure the quality and safety of this important pharmaceutical intermediate.

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